

Personal protective equipment for handling 3,4-Difluorobenzoyl chloride

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Compound of Interest

Compound Name: 3,4-Difluorobenzoyl chloride

Cat. No.: B1333395

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Essential Safety and Handling Guide for 3,4-Difluorobenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **3,4-Difluorobenzoyl chloride**, including comprehensive operational and disposal plans. Our aim is to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **3,4-Difluorobenzoyl chloride**.

Property	Value
Molecular Formula	C ₇ H ₃ ClF ₂ O[1][2]
Molecular Weight	176.55 g/mol [1][2]
CAS Number	76903-88-3[1][2]
Appearance	Colorless to light yellow or light orange clear liquid[1]
Density	Approximately 1.403 to 1.51 g/mL[1][3][4]
Boiling Point	44 °C at 3 mmHg[1]
Refractive Index	n ₂₀ /D 1.5114 (lit.)[4]
Storage Temperature	2 - 8 °C[1]

Operational Plan: From Handling to Disposal

This section provides a step-by-step guide for the safe handling of **3,4-Difluorobenzoyl chloride** in a laboratory setting.

Personal Protective Equipment (PPE)

Due to the corrosive and lachrymatory nature of **3,4-Difluorobenzoyl chloride**, a comprehensive PPE strategy is mandatory.[5][6][7]

- **Eye and Face Protection:** Chemical safety goggles and a full-face shield are required to protect against splashes.[8][9]
- **Hand Protection:** Wear impervious chemical-resistant gloves. Given the reactivity, it is advisable to use inner and outer gloves.[8][10][11]
- **Respiratory Protection:** All handling must be conducted in a certified chemical fume hood.[8][12] For situations with a potential for exposure outside of a fume hood, a full-face respirator with an appropriate cartridge or a self-contained breathing apparatus (SCBA) is necessary. [8][10][11]

- Body Protection: A chemical-resistant lab coat or apron is required. For larger quantities or increased risk of splashing, a chemical-resistant suit may be necessary.[8][9]
- Footwear: Closed-toe, chemical-resistant shoes or boots are mandatory.[9][10]

Handling and Storage

- Ventilation: Always handle **3,4-Difluorobenzoyl chloride** in a well-ventilated area, preferably within a chemical fume hood.[8][12]
- Inert Atmosphere: This compound is moisture-sensitive; handle and store under an inert atmosphere (e.g., nitrogen or argon).[5]
- Storage: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[1][5] The recommended storage temperature is between 2 and 8°C.[1]
- Containers: Keep containers tightly closed and store in a corrosive-resistant container with a resistant inner liner.[8]

First Aid Measures

Immediate action is critical in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5][6][8]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[5][6][8]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[5][6][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][6][8]

Disposal Plan

Proper disposal is crucial to ensure environmental safety and regulatory compliance.

- **Waste Characterization:** **3,4-Difluorobenzoyl chloride** waste should be classified as hazardous corrosive and reactive waste.
- **Neutralization/Quenching:** Before disposal, it is recommended to quench the reactive benzoyl chloride. This should be done in a fume hood by slowly and carefully adding the chemical to a stirred, cooled solution of a suitable nucleophile like isopropanol, followed by a basic solution (e.g., sodium bicarbonate) to neutralize the resulting acid. This process is exothermic and should be performed with caution.
- **Waste Collection:** Collect all quenched waste and contaminated materials (e.g., gloves, absorbent pads) in a designated, properly labeled, and sealed hazardous waste container. [\[13\]](#)[\[14\]](#)
- **Institutional Guidelines:** Always follow your institution's specific guidelines for hazardous waste disposal and contact your Environmental Health and Safety (EHS) department for pickup and final disposal.[\[13\]](#)[\[14\]](#) Do not pour down the drain.[\[14\]](#)

Emergency Spill Response Workflow

The following diagram outlines the immediate steps to take in the event of a chemical spill.

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